

# Application Notes and Protocols for Preparing LAH5 Peptide Stock Solutions

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**LAH5** is a synthetic, amphipathic cell-penetrating peptide (CPP) designed for the efficient intracellular delivery of various molecular cargoes.[1][2][3][4][5] Its sequence, rich in lysine, alanine, leucine, and histidine residues, allows it to interact with and traverse cell membranes. [1][6] A key application of **LAH5** is in the field of gene editing, where it has been shown to form nanocomplexes with Cas9 ribonucleoprotein (RNP) to facilitate its delivery into cells for targeted gene modification.[2][3][4][5][7][8] Proper preparation of **LAH5** peptide stock solutions is a critical first step to ensure experimental reproducibility and success. These application notes provide detailed protocols for the solubilization, handling, and storage of **LAH5** peptide.

### **Physicochemical Properties and Storage**

Accurate characterization and proper storage of the **LAH5** peptide are fundamental for maintaining its integrity and functionality. The lyophilized powder is the most stable form for long-term storage.

Table 1: Physicochemical Properties of LAH5 Peptide



Property	Value	Reference	
Sequence	Lys-Lys-Ala-Leu-Leu-Ala-Leu- Ala-Leu-His-His-Leu-Ala-His- Leu-Ala-His-His-Leu-Ala-Leu- Ala-Leu-Lys-Lys-Ala	[1][6]	
Molecular Weight	2803.44 g/mol	[1][6]	
Appearance	White to off-white solid	[1][6]	
Purity	>95% (Typically)	Vendor Specific	
Solubility (in vitro)	≥ 100 mg/mL in DMSO (35.67 mM)	[1][6]	

Table 2: Recommended Storage Conditions

Form	Temperature	Duration	Notes	Reference
Lyophilized Powder	-80°C	Up to 2 years	Sealed container, away from moisture and light.	[1][9]
-20°C	Up to 1 year	Sealed container, away from moisture and light.	[1][9]	
Stock Solution (in solvent)	-80°C	Up to 6 months	Aliquoted to avoid freeze-thaw cycles.	[1][10]
-20°C	Up to 1 month	Aliquoted to avoid freeze-thaw cycles.	[1][10]	

### **Experimental Protocols**



### **Protocol 1: General Handling of Lyophilized Peptide**

To prevent degradation and ensure accurate weighing, proper handling of the lyophilized **LAH5** peptide is essential.

- Equilibration: Before opening, allow the vial of lyophilized **LAH5** to equilibrate to room temperature in a desiccator.[9] This prevents condensation from forming on the peptide, as it can be hygroscopic.[9]
- Weighing: Weigh the desired amount of peptide quickly in a clean environment.
- Storage: Promptly reseal the vial and store the remaining lyophilized peptide at -20°C or -80°C as recommended.[9][11]

## Protocol 2: Preparation of High-Concentration Stock Solution in DMSO

This protocol is suitable for preparing a concentrated stock of **LAH5**, leveraging its high solubility in dimethyl sulfoxide (DMSO).

- Reagent Preparation: Use a fresh, unopened bottle of anhydrous, sterile-filtered DMSO to prepare the stock solution. Hygroscopic DMSO can negatively impact solubility.[1][6]
- Calculation: Determine the volume of DMSO required to achieve the desired stock concentration. (See Table 3 for examples).
- Dissolution: Add the calculated volume of DMSO to the vial containing the pre-weighed
   LAH5 peptide.
- Mixing: Vortex or sonicate the solution gently until the peptide is completely dissolved.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the peptide, aliquot the stock solution into smaller, single-use volumes in low-protein-binding microcentrifuge tubes.
   [1][10]
- Storage: Store the aliquots at -20°C or -80°C, protected from light.[1][10]

Table 3: Example Volumes for LAH5 Stock Solutions in DMSO



Desired Concentration	Mass of LAH5	Volume of DMSO to Add
10 mM	1 mg	35.67 μL
10 mM	5 mg	178.35 μL
20 mM	1 mg	17.84 μL
20 mM	5 mg	89.18 μL
35.67 mM (100 mg/mL)	10 mg	100 μL

<sup>\*</sup>Calculations are based on a molecular weight of 2803.44 g/mol .

## Protocol 3: Preparation of Aqueous Stock Solution for Biological Experiments

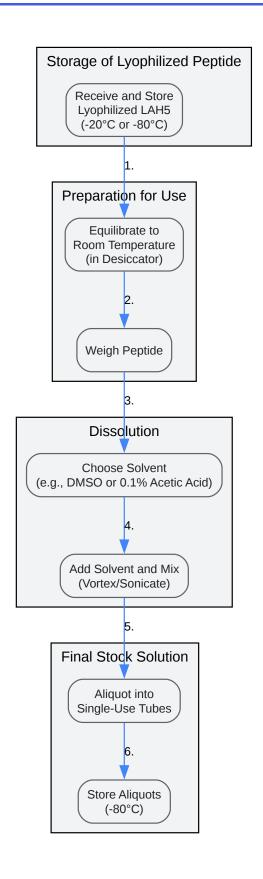
For many cell-based assays, an aqueous-based stock solution is preferred. The following protocol is based on methods used in recent gene-editing studies.[2][12]

- Reagent Preparation: Prepare a 0.1% (v/v) acetic acid solution in nuclease-free water. Sterile filter the solution.
- Calculation: Determine the required volume of the 0.1% acetic acid solution to achieve the desired final peptide concentration (e.g., 750 μM).[2][12]
- Dissolution: Add the calculated volume of the acidic solution to the lyophilized **LAH5** peptide.
- Mixing: Gently vortex or pipette up and down to ensure the peptide is fully dissolved.
- Aliquoting and Storage: Aliquot the solution into single-use volumes and store at -80°C for up to 6 months.[1]

# Visualized Workflows and Mechanisms Peptide Handling and Stock Preparation Workflow

The following diagram outlines the critical steps from receiving the lyophilized peptide to preparing a ready-to-use stock solution.





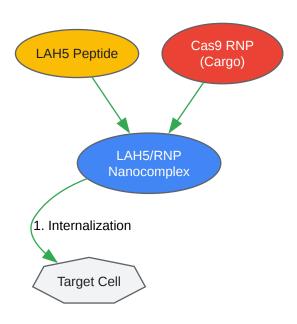
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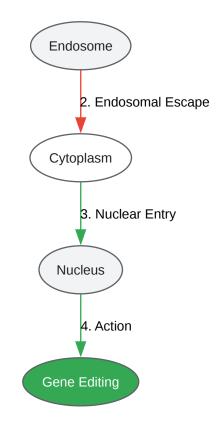
Caption: Workflow for preparing **LAH5** peptide stock solutions.



### **LAH5-Mediated Cargo Delivery Mechanism**

**LAH5** facilitates the delivery of cargo, such as Cas9 RNP, by first forming a nanocomplex. This complex interacts with the cell membrane and is internalized. The peptide's properties then aid in endosomal escape, releasing the cargo into the cytoplasm.







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Caption: Mechanism of **LAH5**-mediated Cas9 RNP delivery.

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